

Z-YVAD-FMK DMSO concentration limits in cell culture

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Compound Focus: Z-Yvad-fmk

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Z-YVAD-FMK Solubility and Stock Preparation

The table below summarizes key data on solubility and suggested stock concentrations from supplier websites.

Parameter	Details and Values
Recommended Solvent	Anhydrous DMSO [1] [2] [3]
Reported Solubility in DMSO	100 mg/mL (~158.6 mM) [2], 125 mg/mL (~198.2 mM) [1], ≥31.55 mg/mL [3]
Suggested Stock Concentration	10 mM - 20 mM [4] (for a 20 µM final working concentration)
Critical DMSO Limit	< 0.2% in cell culture medium [4]

Experimental Protocol Guide

Here is a general methodology for using **Z-YVAD-FMK** in cell culture, based on common protocols cited in research.

- **Step 1: Prepare Stock Solution**

- Prepare a 10-20 mM stock solution in pure, anhydrous DMSO [4].
- Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at -20°C [1] [4].

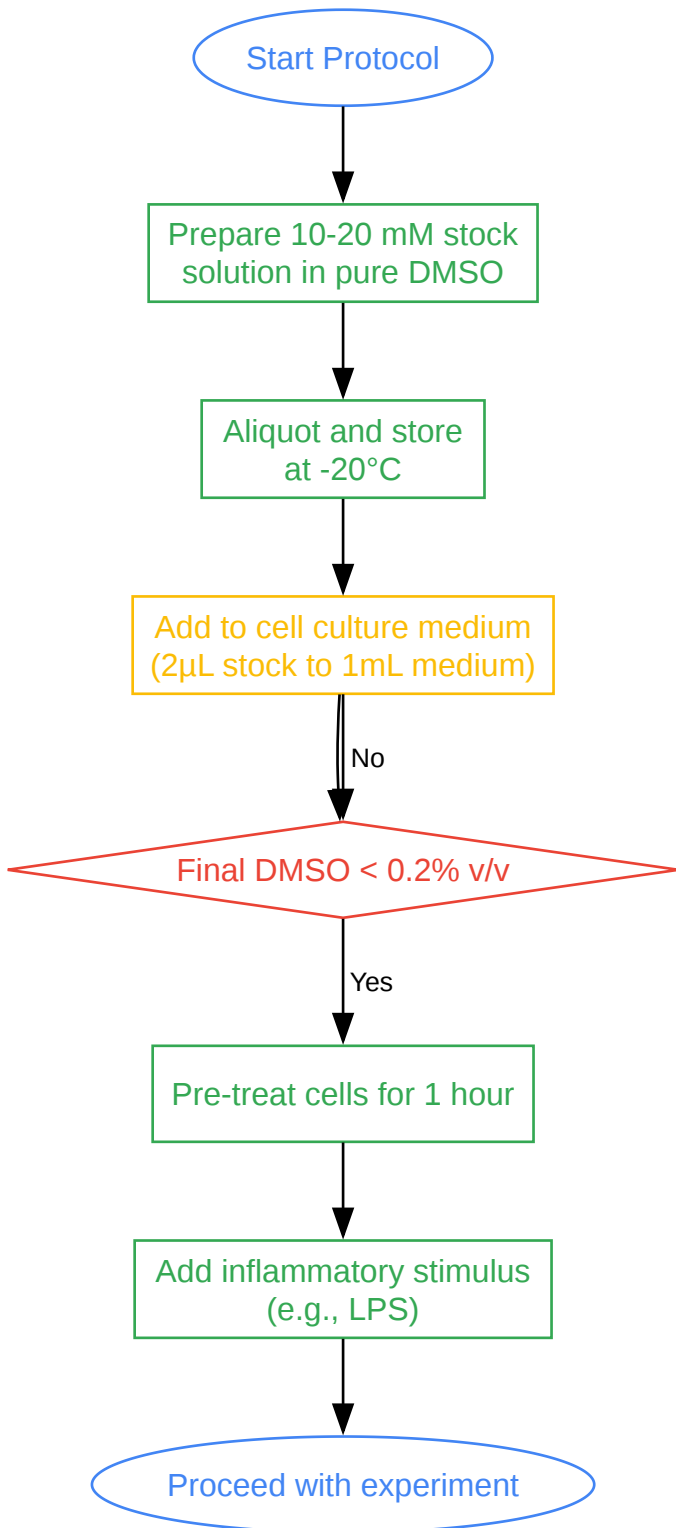
- **Step 2: Add to Cell Culture**

- Add the stock solution directly to your cell culture medium.
- The final working concentration of **Z-YVAD-FMK** is typically between **5-20 μM** [4]. For example, to achieve a 20 μM final concentration, add 2 μL of a 10 mM stock solution to 1 mL of culture medium [4].
- **Crucially, ensure the final concentration of DMSO in the culture medium does not exceed 0.2%** (e.g., 2 μL of DMSO in 1 mL of medium is 0.2%) [4].

- **Step 3: Pre-treatment and Timing**

- For inhibiting caspase-1 activation, cells are often pre-treated with **Z-YVAD-FMK** for about **1 hour** before adding the inflammatory stimulus (e.g., LPS + Aβ) [2].

The workflow for this process is outlined below.



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Key Considerations for Your Experiment

- **Solubility Verification:** Different batches or suppliers may report varying solubilities. If you encounter precipitation at high concentrations, warming the tube at 37°C for 10 minutes and/or brief sonication may help [3].
- **Specificity at High Concentrations:** While **Z-YVAD-FMK** is a potent caspase-1 inhibitor, its specificity for individual caspases may be compromised at concentrations significantly higher than 20 µM (e.g., >100 µM) [4].
- **Control Setup:** Always include a vehicle control containing the same final concentration of DMSO (e.g., 0.2%) as your experimental groups to account for any potential effects of the solvent itself.

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References

1. Z-YVAD-FMK | Caspase 1/4 Inhibitor [medchemexpress.com]
2. Z-YVAD-FMK | Caspase inhibitor | Mechanism [selleckchem.com]
3. Z-YVAD-FMK - Selective Caspase-1 Inhibitor [apexbt.com]
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